

SIRT5: A Comprehensive Guide to its Substrates and Cellular Pathways

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Sirtuin 5 (SIRT5) is a crucial NAD⁺-dependent protein deacylase primarily located in the mitochondria. It plays a pivotal role in regulating cellular metabolism and homeostasis by removing negatively charged acyl groups from lysine residues, including succinyl, malonyl, and glutaryl modifications. This guide provides a detailed overview of SIRT5 substrates, their associated cellular pathways, quantitative data from proteomic studies, and the experimental protocols used for their identification and characterization.

Quantitative Overview of SIRT5-Regulated Acylations

SIRT5's primary function is to reverse specific post-translational modifications on a wide array of proteins. The following tables summarize the quantitative proteomics data identifying the extent of SIRT5-regulated malonylation, succinylation, and glutarylation on its substrates.

Table 1: SIRT5-Regulated Protein Malonylation in Mouse Liver

Total Malonyllysine Sites Identified	Total Malonylated Proteins Identified	Hypermalonylated Sites in Sirt5 ^{-/-} (≥1.5-fold change)	Proteins with Hypermalonylated Sites in Sirt5 ^{-/-}
1,137	430	183	120

Data from a study characterizing the SIRT5-regulated lysine malonylome in wild-type (WT) and Sirt5^{-/-} mice.[\[1\]](#)

Table 2: SIRT5-Regulated Protein Succinylation in Mammalian Cells and Tissues

Tissue/Cell Type	Total Succinylation Sites Identified	Total Succinylated Proteins Identified	Succinylation Sites with Increased Abundance in Sirt5 KO	Average Fold Change in Sirt5 KO
Mouse Liver Mitochondria	1,190	-	386	-
Mouse Heart	-	124	>90%	8.37

Data compiled from proteomic analyses of SIRT5 knockout models.[\[2\]](#)[\[3\]](#)

Table 3: SIRT5-Regulated Protein Glutarylation

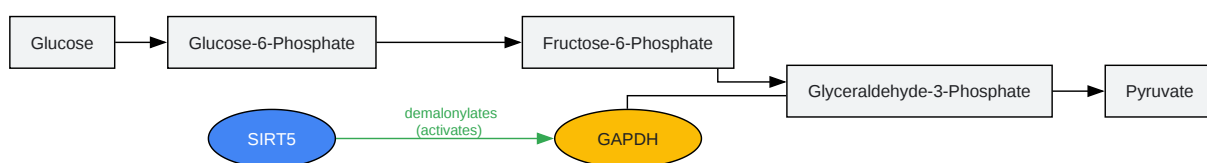
Total Glutarylation Sites Identified	Total Glutarylated Proteins Identified	Key Substrate Example	Effect of Glutarylation
683	191	Carbamoyl Phosphate Synthetase 1 (CPS1)	Suppresses enzymatic activity
Proteome-wide analysis of lysine glutarylation.[4]			

Core Cellular Pathways Regulated by SIRT5

SIRT5 modulates several key metabolic pathways by deacylating critical enzymes. These pathways are essential for cellular energy production, biosynthesis, and detoxification.

Glycolysis

SIRT5 has been shown to regulate glycolysis, the pathway that converts glucose into pyruvate. It can demalonylate and activate glycolytic enzymes such as glyceraldehyde-3-phosphate dehydrogenase (GAPDH).[1][5] However, its role can be complex, as it has also been reported to inhibit glycolysis by desuccinylating and affecting the activity of other enzymes like pyruvate kinase M2 (PKM2).[6][7]



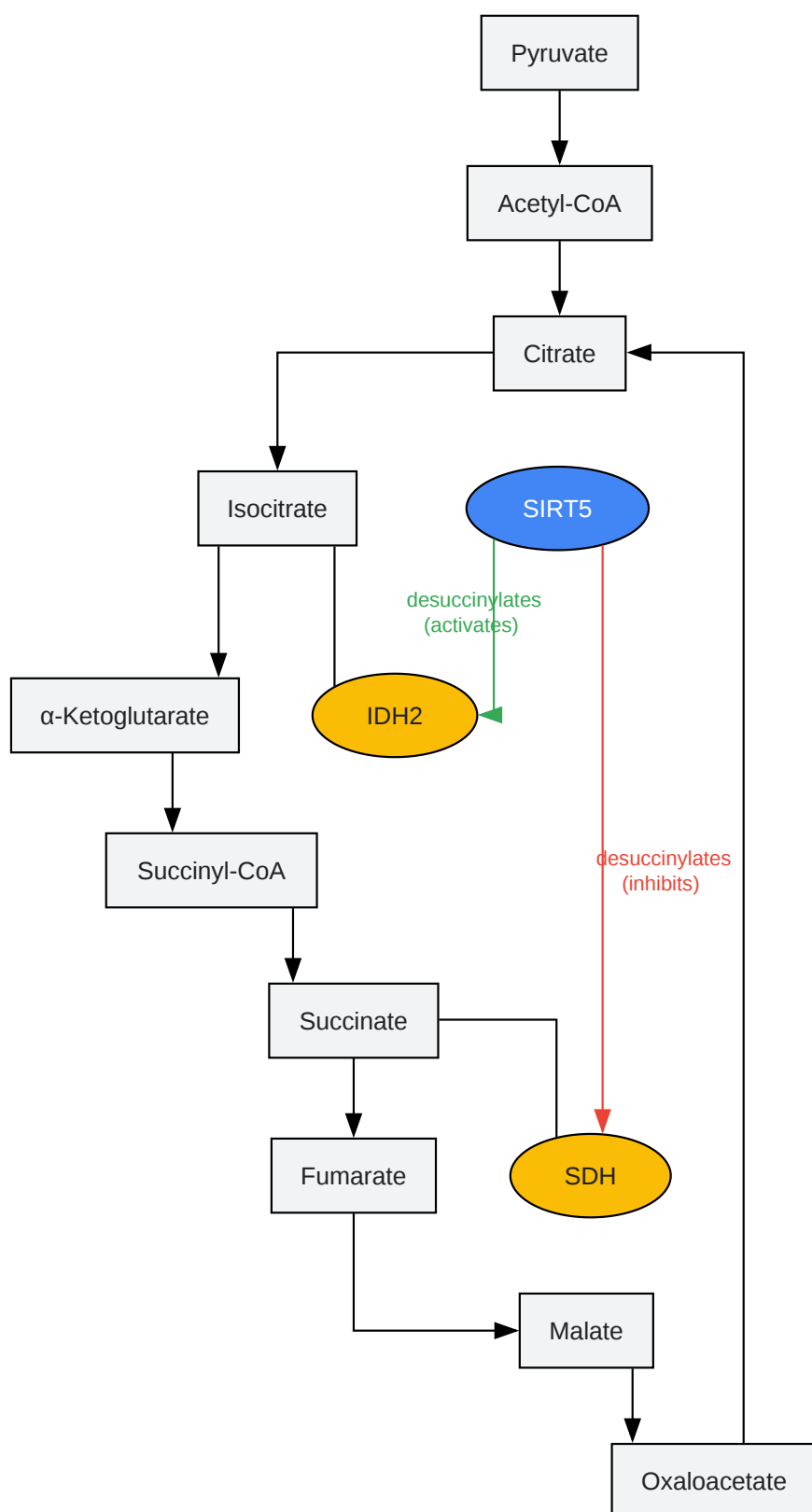
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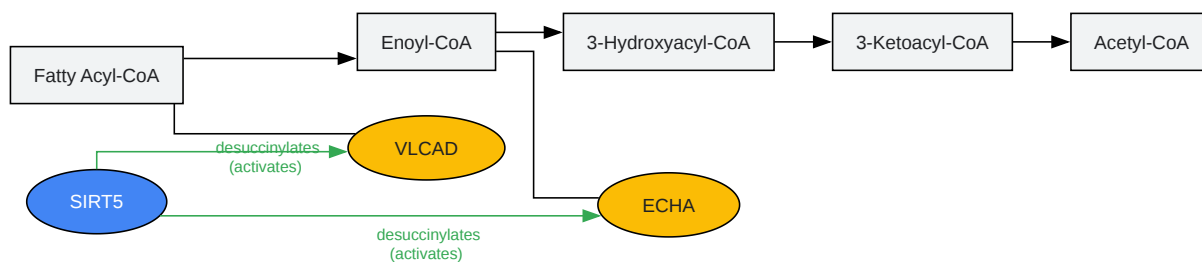
SIRT5 regulation of Glycolysis.

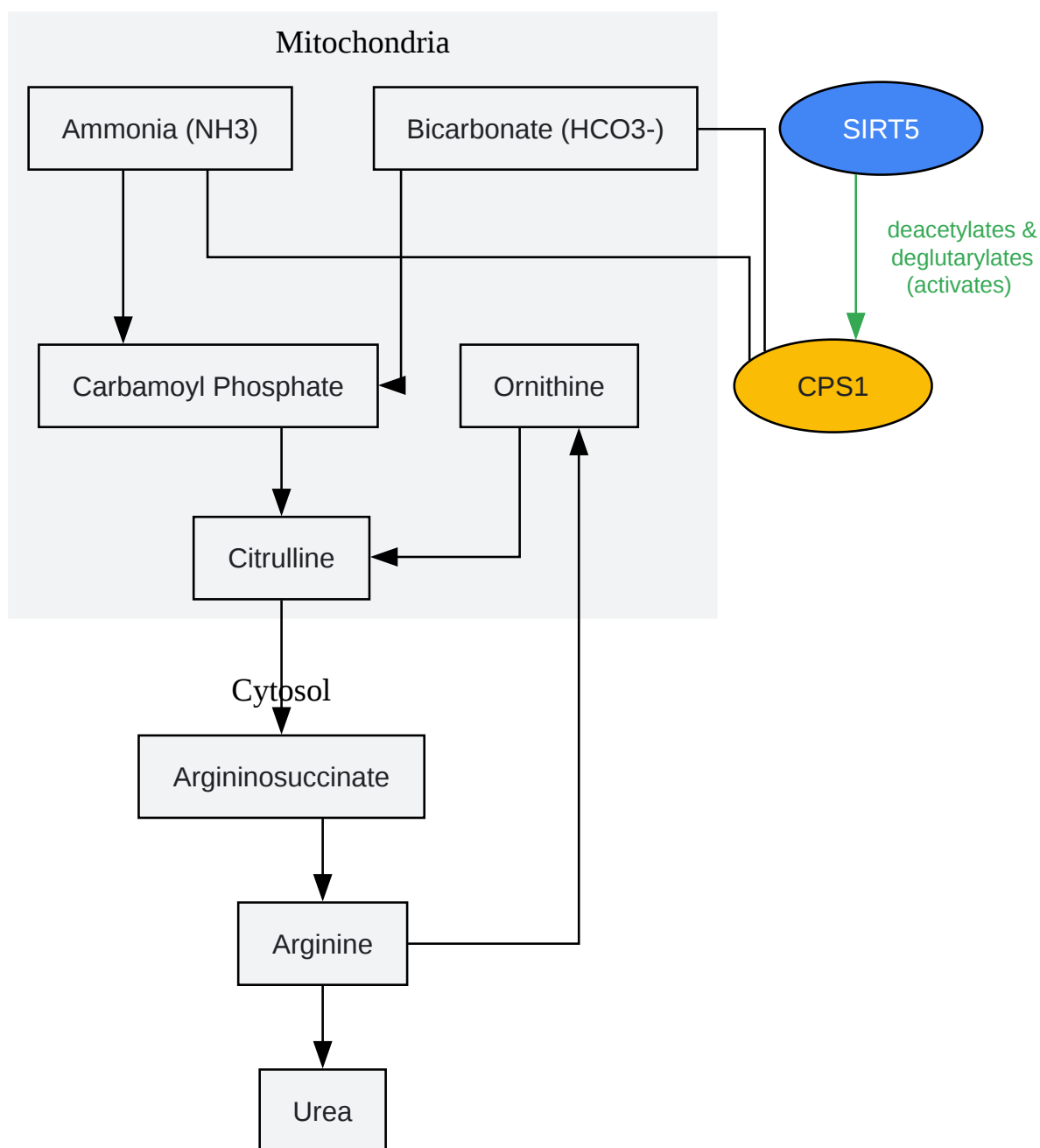
Tricarboxylic Acid (TCA) Cycle

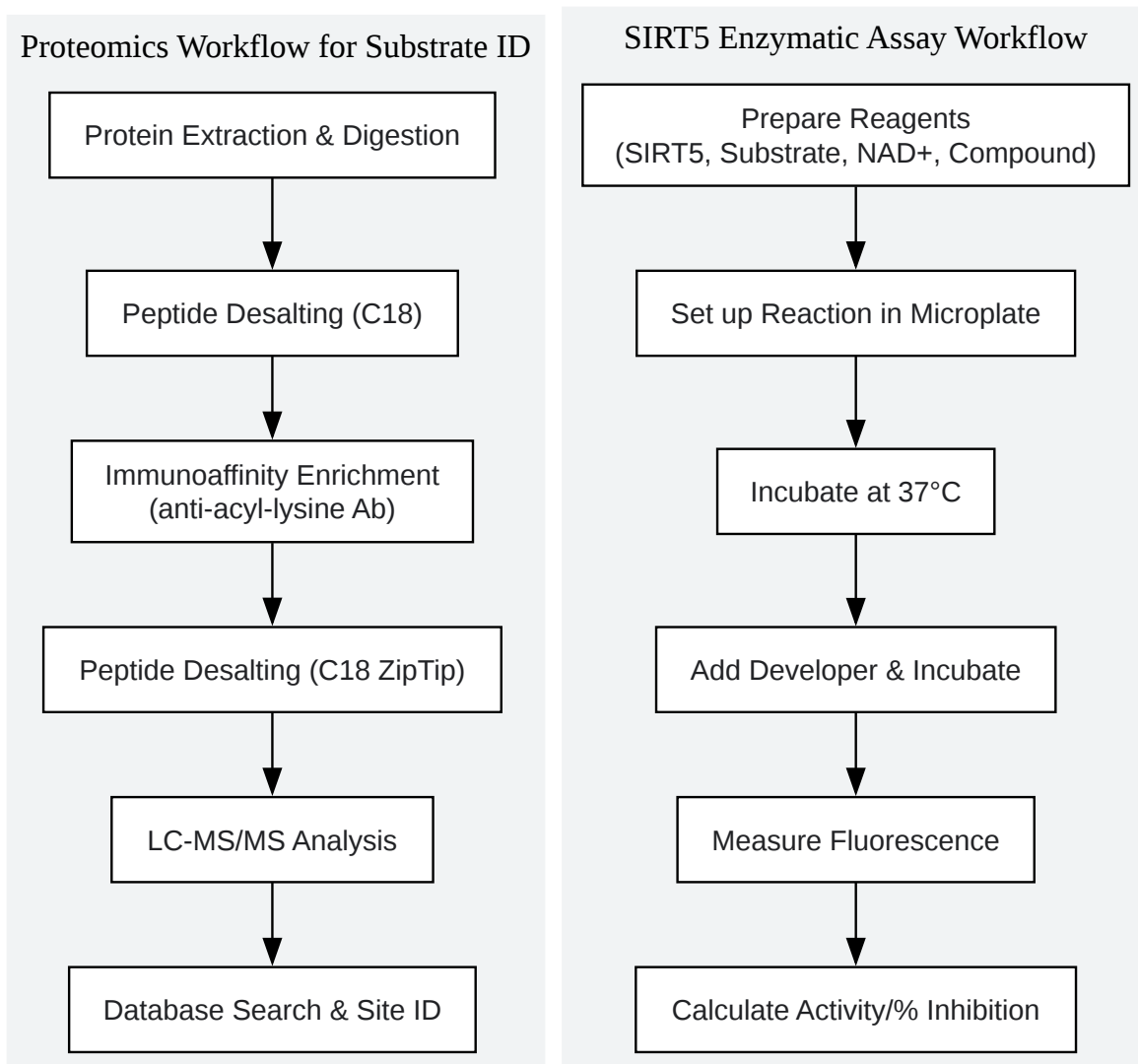
The TCA cycle is a central hub of cellular metabolism, and SIRT5 influences its activity by modulating the succinylation status of key enzymes. For instance, SIRT5 can desuccinylate

and activate isocitrate dehydrogenase 2 (IDH2).[8] Conversely, it has been suggested to impair the activity of succinate dehydrogenase (SDH) through desuccinylation.[8]









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